

Chloro(chloromethyl)dimethylsilane chemical structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chloro(chloromethyl)dimethylsilane
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An In-depth Technical Guide to **Chloro(chloromethyl)dimethylsilane**

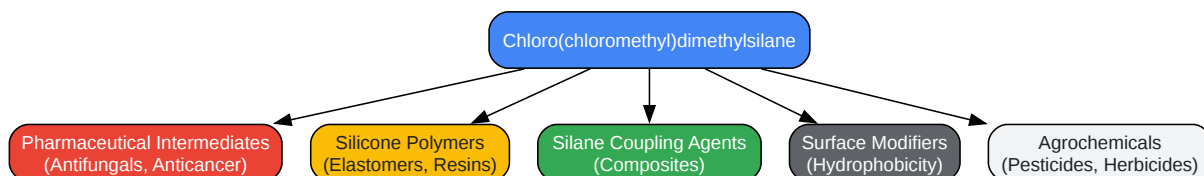
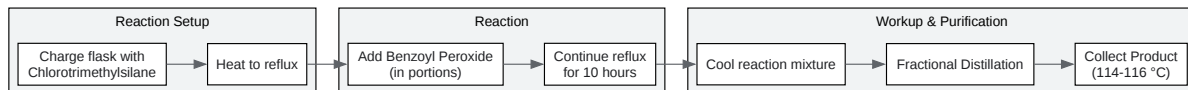
For Researchers, Scientists, and Drug Development Professionals

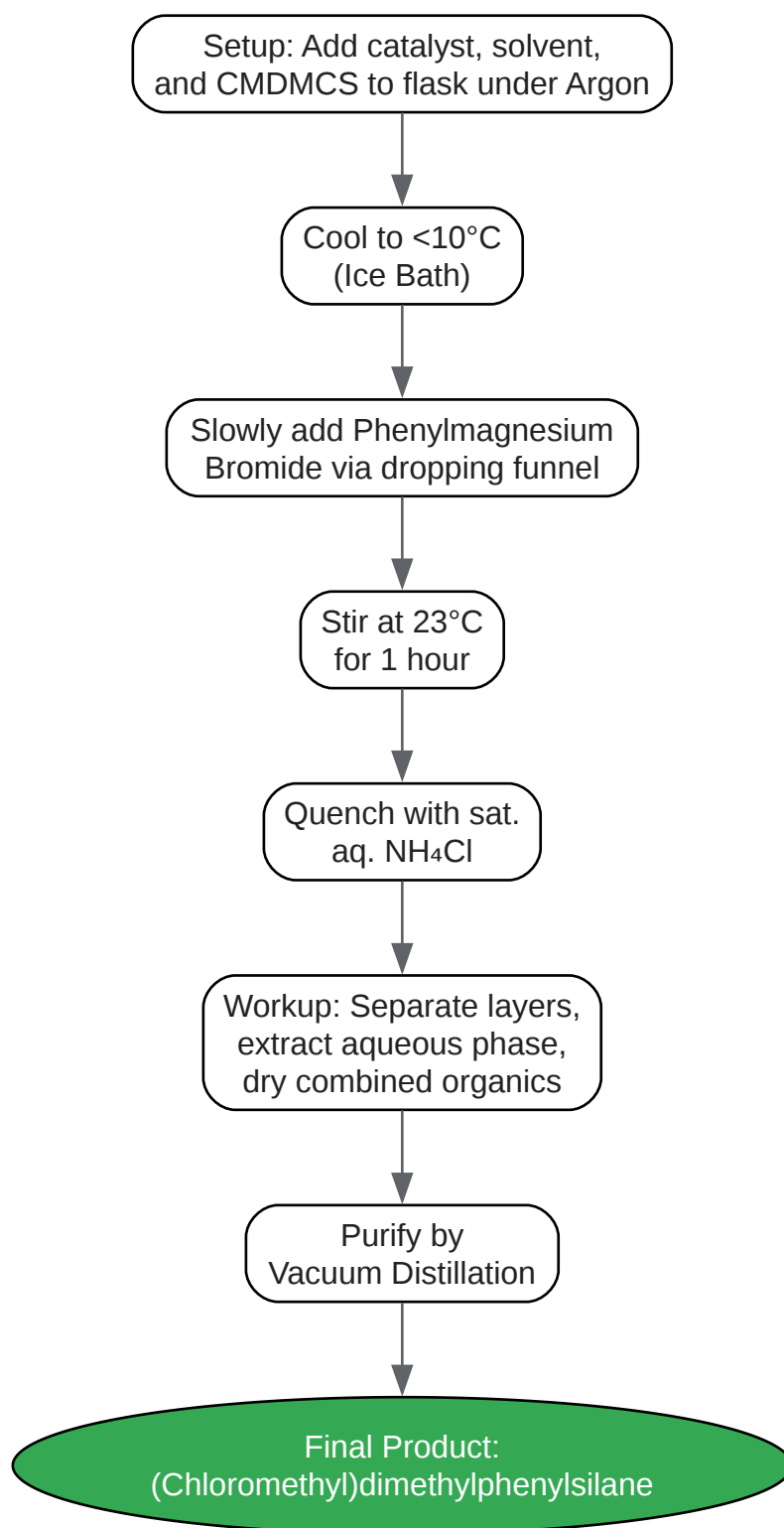
Introduction

Chloro(chloromethyl)dimethylsilane, also known as (Chloromethyl)dimethylchlorosilane (CMDMCS), is a versatile bifunctional organosilicon compound. Its unique reactivity, stemming from the presence of both a reactive Si-Cl bond and a C-Cl bond, makes it a crucial intermediate in a wide array of chemical syntheses. This guide provides a comprehensive overview of its chemical structure, properties, synthesis, applications, and safety protocols, with a focus on its relevance to research and development in the pharmaceutical and materials science sectors. It is extensively used in the production of silicone polymers, silane coupling agents, and as a key building block in organic synthesis for pharmaceuticals and agrochemicals.^{[1][2][3]}

Chemical Structure and Identification

The structure of **Chloro(chloromethyl)dimethylsilane** features a central silicon atom bonded to two methyl groups, a chlorine atom, and a chloromethyl group.





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- To cite this document: BenchChem. [Chloro(chloromethyl)dimethylsilane chemical structure]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b161097#chloro-chloromethyl-dimethylsilane-chemical-structure\]](https://www.benchchem.com/product/b161097#chloro-chloromethyl-dimethylsilane-chemical-structure)

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